

An In-depth Technical Guide to the Physical Properties of Phenyl Acetate

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Compound of Interest

Compound Name: Phenyl acetate

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the key physical properties of **phenyl acetate**, complete with experimental protocols for their determination and visualizations of relevant chemical transformations. The information is intended to support laboratory research, chemical synthesis, and drug development activities where **phenyl acetate** is utilized as a solvent, reagent, or intermediate.

Physical and Chemical Properties of Phenyl Acetate

Phenyl acetate is an aromatic ester with the chemical formula $C_8H_8O_2$.^{[1][2]} It exists as a clear, colorless liquid at room temperature and possesses a characteristic sweetish, phenolic odor.^{[2][3][4]} This compound is an acetate ester formed from the formal condensation of phenol and acetic acid.^{[3][4]}

The following table summarizes the key quantitative physical properties of **phenyl acetate**, compiled from various sources. These values are essential for handling, storage, and application of the compound in a laboratory or industrial setting.

Property	Value	Units	Conditions	Citations
Molecular Weight	136.15	g/mol	[1][3][5][6]	
Density	1.073 - 1.078	g/mL	at 20-25 °C	[1][3][4][5][7][8]
Melting Point	-30	°C	[1][3]	
Boiling Point	195 - 196	°C	at 760 mmHg	[1][4][5][6][7]
Solubility in Water	4	g/L	at 20 °C	[4][9]
Refractive Index	1.501 - 1.503	nD	at 20 °C	[3][4][5][6][7][8]
Flash Point	76 - 80	°C	closed cup	[2][7][10][11][12][13]
Vapor Density	4.7	(Air = 1)	[3][10][14]	
Vapor Pressure	0.398 - 0.418	mm Hg	at 25 °C	[3][15]

Experimental Protocols for Determination of Physical Properties

The following sections detail the general experimental methodologies for determining the key physical properties of a liquid organic compound like **phenyl acetate**.

Since **phenyl acetate** is a liquid at room temperature, its melting point is determined at sub-ambient temperatures.

- Apparatus: A cryostat or a low-temperature melting point apparatus, a small test tube or capillary tube, and a calibrated low-temperature thermometer.
- Procedure:
 - A small sample of **phenyl acetate** is placed in a capillary tube.
 - The capillary tube is placed in the cooling block of the cryostat.
 - The temperature is gradually lowered.

- The temperature at which the liquid solidifies is recorded as the freezing point, which is equivalent to the melting point.

The boiling point is a key indicator of the purity of a liquid.

- Apparatus: A small distillation flask or a Thiele tube, a condenser, a heat source (heating mantle or oil bath), a calibrated thermometer, and boiling chips.
- Procedure (Distillation Method):
 - A small volume of **phenyl acetate** is placed in the distillation flask along with a few boiling chips to ensure smooth boiling.
 - The apparatus is assembled for simple distillation with the thermometer bulb positioned just below the side arm leading to the condenser.
 - The flask is gently heated.
 - The temperature is recorded when the liquid is boiling and a steady stream of condensate is observed on the thermometer bulb. This temperature is the boiling point.[\[5\]](#)[\[6\]](#)[\[8\]](#)[\[16\]](#)

The density of a liquid can be determined using several methods.

- Apparatus: A pycnometer (specific gravity bottle) of a known volume, a balance, and a constant temperature water bath.
- Procedure:
 - The mass of the clean, dry pycnometer is accurately measured.
 - The pycnometer is filled with **phenyl acetate** and placed in a constant temperature water bath until it reaches thermal equilibrium.
 - Any excess liquid is removed, and the exterior of the pycnometer is dried.
 - The mass of the pycnometer filled with **phenyl acetate** is measured.

- The density is calculated by dividing the mass of the **phenyl acetate** by the known volume of the pycnometer.^{[10][13][17][18][19]}

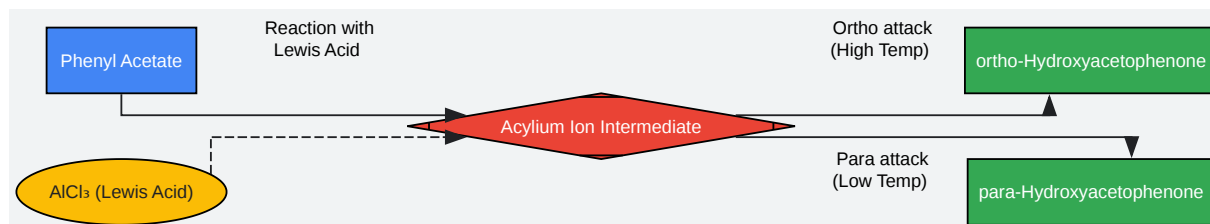
This qualitative and quantitative test determines the extent to which a substance dissolves in a solvent.

- Apparatus: A test tube, a graduated cylinder or pipette, a balance, and a vortex mixer or shaker.
- Procedure (Qualitative):
 - A small, measured amount of **phenyl acetate** is added to a test tube containing a specific volume of deionized water.
 - The mixture is agitated vigorously.
 - The mixture is allowed to stand, and the miscibility of the two layers is observed. The formation of a single, clear phase indicates solubility, while the presence of two distinct layers indicates insolubility.^{[9][12][20][21][22]}
- Procedure (Quantitative):
 - A saturated solution of **phenyl acetate** in water is prepared at a specific temperature.
 - A known volume of the saturated solution is carefully separated from any undissolved **phenyl acetate**.
 - The solvent is evaporated from the known volume of the solution, and the mass of the remaining **phenyl acetate** is determined.
 - The solubility is then calculated in grams per liter (g/L) or other appropriate units.

Chemical Transformations of Phenyl Acetate

While not biological signaling pathways, the following chemical reactions represent logical transformations of **phenyl acetate** and are visualized as requested.

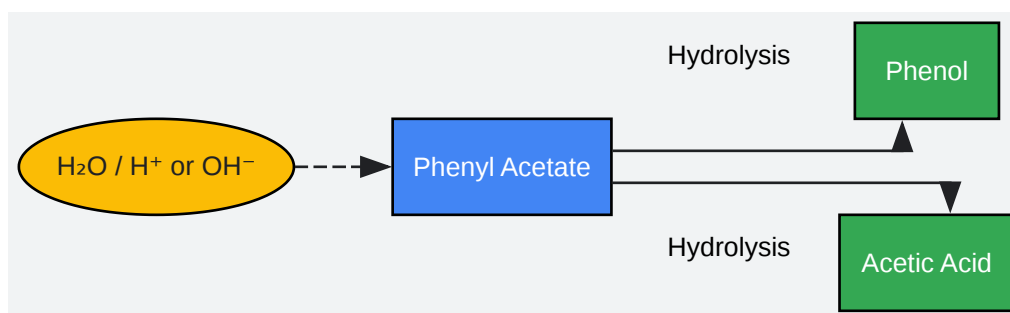
The Fries rearrangement is an organic reaction in which an aryl ester is converted to a hydroxy aryl ketone by catalysis with a Lewis acid.[3][4][23]



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Caption: Fries Rearrangement of **Phenyl Acetate**.

Phenyl acetate can be hydrolyzed to phenol and acetic acid. This reaction can be catalyzed by either an acid or a base.[14][15][24]



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Caption: Hydrolysis of **Phenyl Acetate**.

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